

Molecular weight and formula of Isopropyl 4-Hydroxypiperidine-1-carboxylate.

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Compound of Interest

Compound Name: *Isopropyl 4-Hydroxypiperidine-1-carboxylate*

Cat. No.: *B1317551*

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An In-depth Technical Guide to Isopropyl 4-Hydroxypiperidine-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl 4-Hydroxypiperidine-1-carboxylate is a heterocyclic organic compound featuring a piperidine ring functionalized with a hydroxyl group and an N-isopropyl carbamate. Its chemical structure makes it a valuable building block and intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The presence of both a protected amine and a reactive hydroxyl group allows for sequential chemical modifications, making it a versatile reagent in the construction of active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its chemical properties, synthesis, and applications in drug development.

Physicochemical Properties

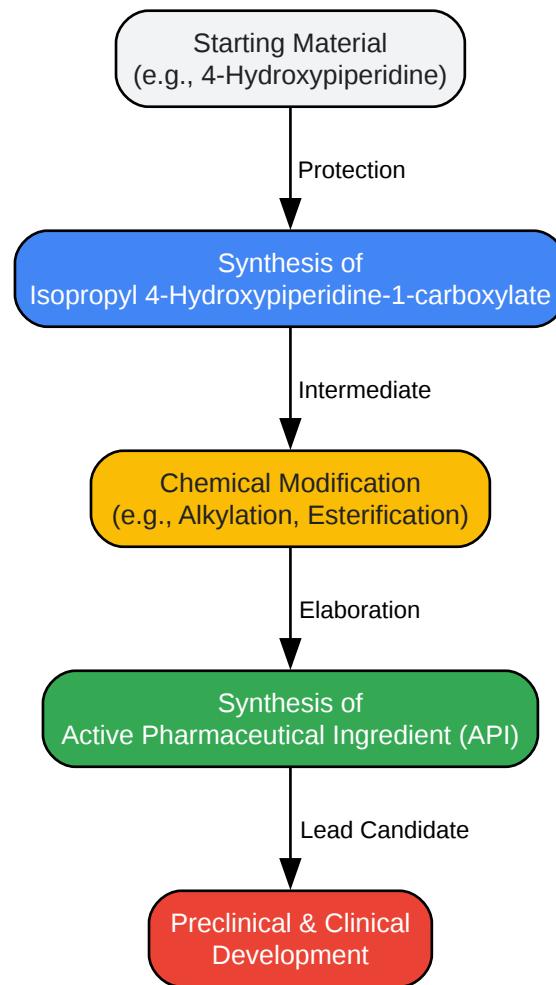
The fundamental properties of **Isopropyl 4-Hydroxypiperidine-1-carboxylate** are summarized in the table below. These data are crucial for its handling, characterization, and use in synthetic chemistry.

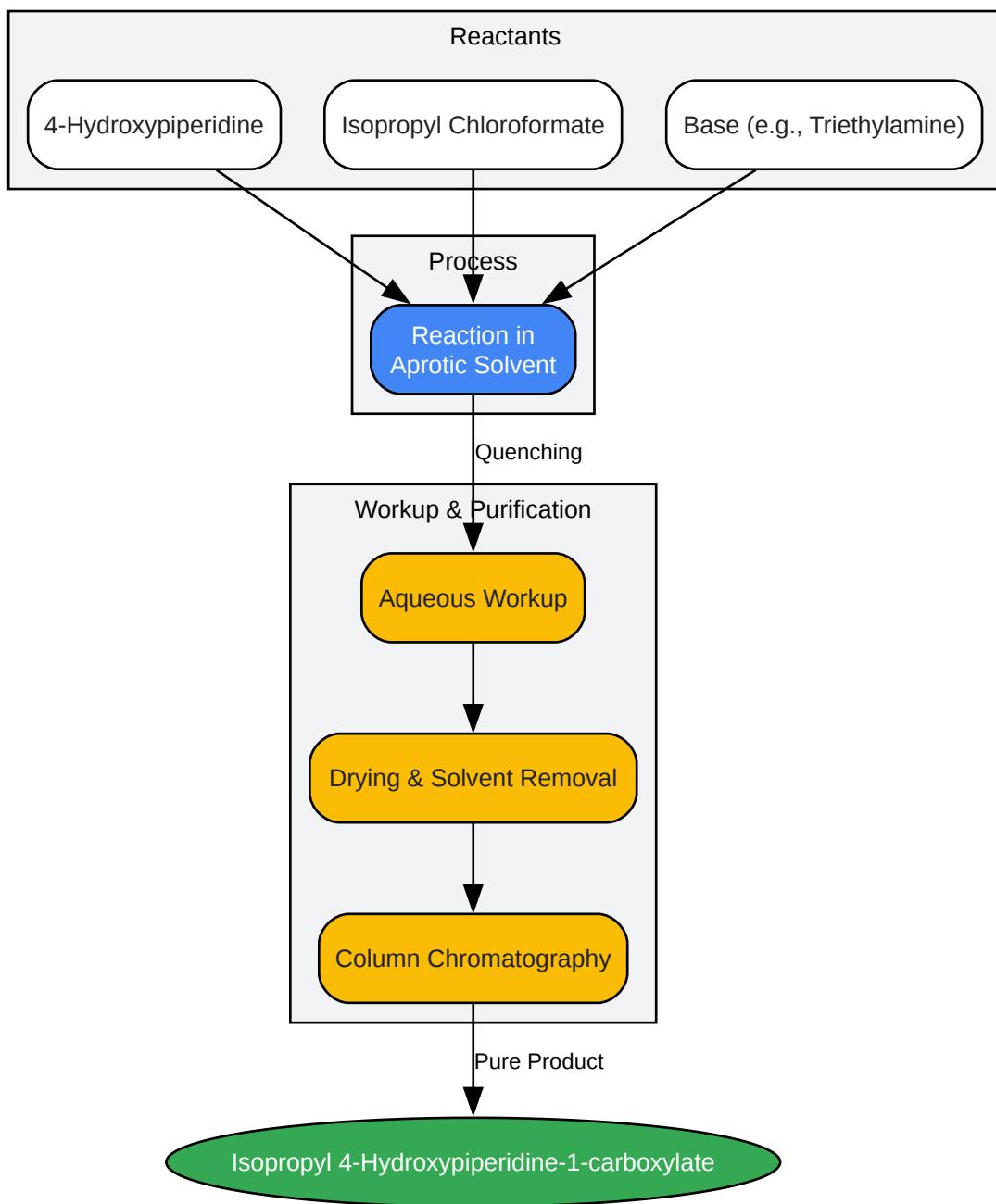
Property	Value	Reference
Molecular Formula	C9H17NO3	[1]
Molecular Weight	187.24 g/mol	[1]
IUPAC Name	propan-2-yl 4-hydroxypiperidine-1-carboxylate	[1]
CAS Number	832715-51-2	[1]
Synonyms	4-HYDROXYPiperidine-1-CARBOXYLIC ACID ISOPROPYL ESTER, 4- Hydroxy-1-piperidinecarboxylic acid 1-methylethyl ester	[1]

Role in Drug Development

The piperidine scaffold is a common motif in a wide range of biologically active molecules, including many central nervous system (CNS) drugs.^{[2][3]} **Isopropyl 4-Hydroxypiperidine-1-carboxylate** serves as a key intermediate in the synthesis of various therapeutic agents. Its structure is incorporated into molecules designed to treat neurological and psychiatric conditions.^[3] The related ethyl ester, Ethyl 4-hydroxypiperidine-1-carboxylate, is a known intermediate in the synthesis of antihistamines and CNS drugs such as antipsychotics and antidepressants.^{[2][3]} By analogy, the isopropyl variant is also a valuable precursor for creating novel drug candidates with potentially modulated pharmacokinetic and pharmacodynamic profiles.

The following diagram illustrates the logical workflow of utilizing **Isopropyl 4-Hydroxypiperidine-1-carboxylate** in a typical drug discovery and development pipeline.



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References

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